

# Personal protective equipment for handling ART899

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## Compound of Interest

Compound Name: ART899

Cat. No.: B15584194

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## Essential Safety and Handling Guide for ART899

Disclaimer: A specific Safety Data Sheet (SDS) for **ART899** is not publicly available. This guide is based on general best practices for handling potent, research-grade small molecule inhibitors and should be supplemented by a thorough risk assessment conducted by your institution's Environmental Health and Safety (EHS) department.

**ART899** is a potent and specific allosteric inhibitor of DNA polymerase theta (Polθ).[1][2][3] It is primarily used in preclinical cancer research to increase the sensitivity of tumor cells to radiation therapy.[1][4][5] As a compound intended for research purposes only, it requires careful handling by trained personnel within a controlled laboratory environment.

## Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is critical to minimize exposure to **ART899**. The following table outlines the recommended PPE for various laboratory tasks involving this compound.

Task	Recommended Personal Protective Equipment (PPE)
Receiving and Unpacking	- Nitrile gloves- Lab coat- Safety glasses
Weighing and Aliquoting (Powder Form)	- Nitrile gloves (double-gloving recommended)- Lab coat- Safety glasses with side shields or chemical splash goggles- N95 or higher rated respirator (if not performed in a certified chemical fume hood)
Solution Preparation	- Nitrile gloves- Lab coat- Safety glasses with side shields or chemical splash goggles
Cell Culture Experiments	- Nitrile gloves- Lab coat
Animal Dosing	- Nitrile gloves (double-gloving recommended)- Disposable gown over lab coat- Safety glasses with side shields or a face shield
Waste Disposal	- Nitrile gloves- Lab coat- Safety glasses

## Operational Plan

Proper operational procedures are essential for the safe and effective use of **ART899**. This includes appropriate receiving, storage, handling, and experimental protocols.

Procedure	Step-by-Step Guidance
Receiving and Storage	<ol style="list-style-type: none"><li>1. Upon receipt, inspect the package for any signs of damage or leakage.</li><li>2. Wear appropriate PPE (see table above).</li><li>3. Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials.</li><li>4. According to supplier information, ART899 powder should be stored at -20°C for long-term stability (up to 3 years).<a href="#">[2]</a></li></ol>
Preparation of Stock Solutions	<ol style="list-style-type: none"><li>1. Perform all weighing and solution preparation in a certified chemical fume hood.</li><li>2. Use an analytical balance with a draft shield for accurate weighing of the powder.</li><li>3. ART899 is soluble in DMSO (up to 100 mg/mL).<a href="#">[2]</a> Use fresh, anhydrous DMSO for optimal solubility.</li><li>4. Prepare stock solutions at a high concentration (e.g., 10-50 mM) and aliquot into smaller volumes to avoid repeated freeze-thaw cycles.</li><li>5. Stock solutions in DMSO can be stored at -80°C for up to one year.<a href="#">[2]</a></li></ol>
In Vitro Experimental Protocol (General)	<ol style="list-style-type: none"><li>1. Thaw an aliquot of the ART899 stock solution at room temperature.</li><li>2. Dilute the stock solution to the desired final concentration in the appropriate cell culture medium.</li><li>3. Add the ART899-containing medium to the cells and incubate for the desired duration.</li><li>4. For radiosensitization studies, cells are typically pre-treated with ART899 for a specified period before irradiation.<a href="#">[4]</a><a href="#">[5]</a></li></ol>

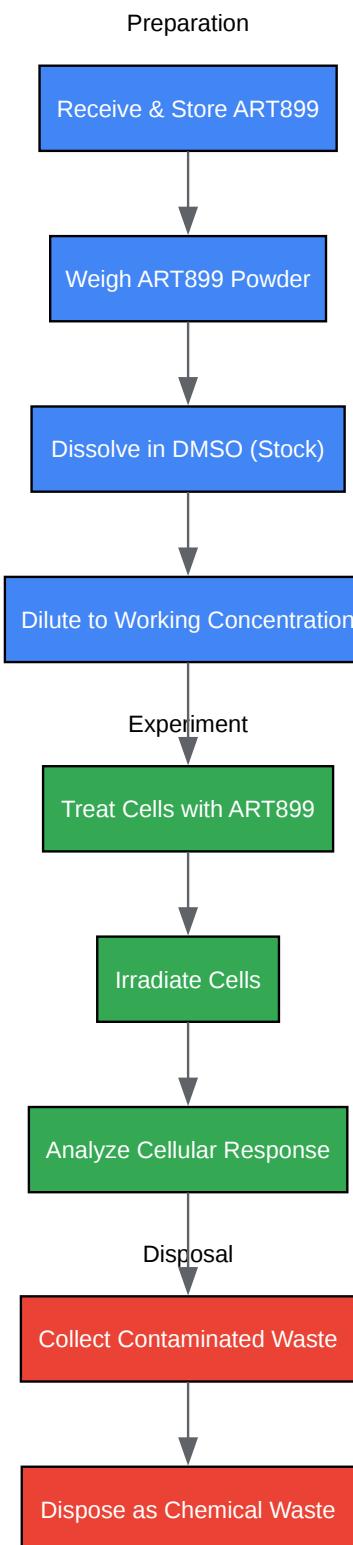
## Disposal Plan

All waste materials contaminated with **ART899** must be disposed of as chemical waste in accordance with institutional and local regulations.

Waste Type	Disposal Procedure
Solid Waste	<ul style="list-style-type: none"><li>- Contaminated PPE (gloves, gowns, etc.), weigh boats, and other disposable materials should be collected in a designated, sealed, and clearly labeled chemical waste bag.</li></ul>
Liquid Waste	<ul style="list-style-type: none"><li>- Unused ART899 solutions and contaminated cell culture media should be collected in a designated, sealed, and clearly labeled chemical waste container. Do not pour down the drain.</li></ul>
Sharps Waste	<ul style="list-style-type: none"><li>- Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container for chemical waste.</li></ul>

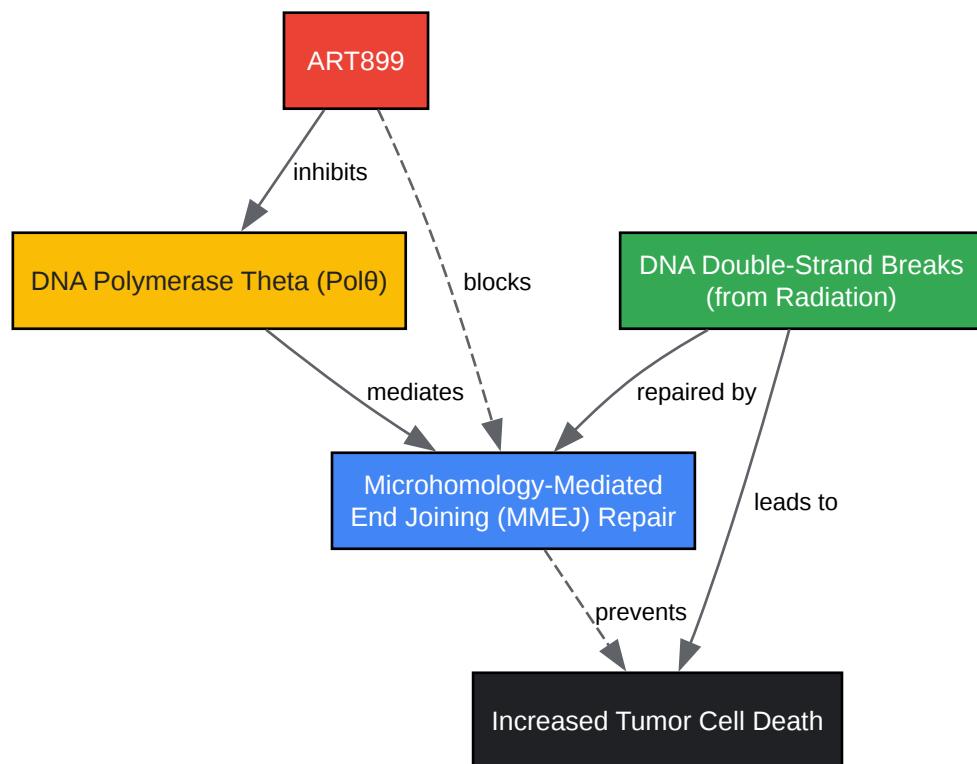
## Visualizing Workflows and Mechanisms

To aid in understanding the handling and mechanism of **ART899**, the following diagrams are provided.



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Caption: Experimental workflow for an in vitro radiosensitization study using **ART899**.



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Caption: Mechanism of action of **ART899** in radiosensitization.

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